

Physical Form & Solubility of 5-Bromo-DMT

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 5-Bromo-N,N-Dimethyltryptamine

CAS No.: 17274-65-6

Cat. No.: S583216

Get Quote

5-Bromo-DMT is described as a **crystalline solid** [1]. The quantitative solubility data from supplier specifications is summarized in the table below.

Table 1: Solubility of 5-Bromo-DMT in Various Solvents

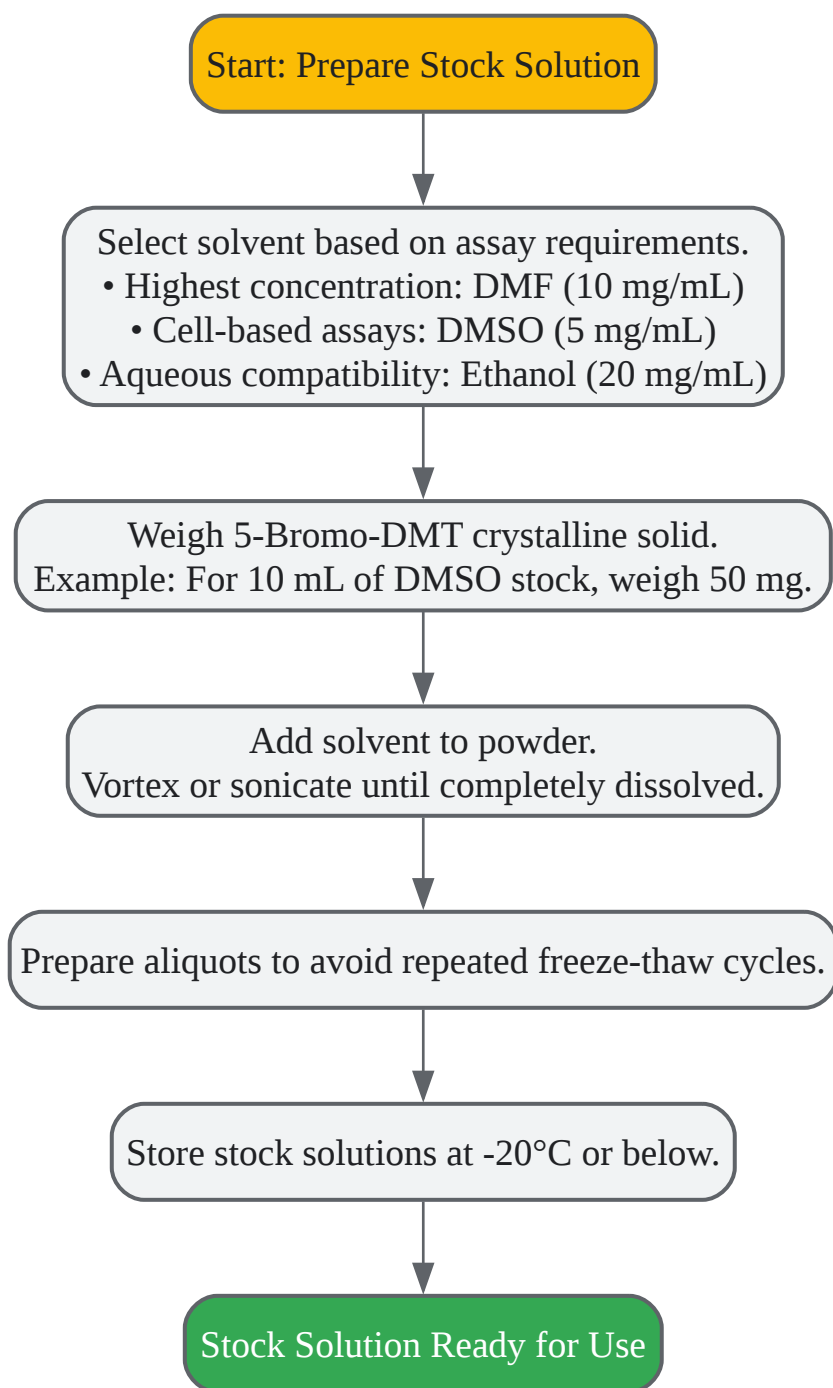
Solvent	Solubility	Notes / Combined Solvent Systems
DMF (Dimethylformamide)	10 mg/mL [1] [2]	-
DMSO (Dimethyl Sulfoxide)	5 mg/mL [1] [2]	-
Ethanol	20 mg/mL [1] [2]	-
Ethanol:PBS (pH 7.2)	0.5 mg/mL [1] [2]	1:1 ratio mixture

This solubility profile is a critical guideline for preparing stock solutions for in vitro pharmacological assays.

Application Notes & Experimental Protocols

Stock Solution Preparation

The following protocol is recommended for preparing 5-Bromo-DMT stock solutions for cellular assays.



[Click to download full resolution via product page](#)

Key Considerations:

- **Solvent Selection:** Choose a solvent that will not interfere with your biological assay. For cell-based studies, DMSO is often preferred, but the final concentration in the assay should typically be kept below 0.1% to minimize cytotoxicity [1].

- **Aqueous Buffers:** For experiments requiring aqueous solutions, a stock in ethanol can be diluted into buffers like PBS. Note that solubility in a 1:1 Ethanol:PBS mixture is significantly lower (0.5 mg/mL), and the compound may precipitate if the organic solvent content is too low [1].
- **Stability:** While specific stability data for 5-Bromo-DMT solutions is not available in the search results, it is a standard practice to store aliquoted stock solutions at **-20°C or -80°C** protected from light to maintain long-term stability.

Pharmacological Assay Guidelines

5-Bromo-DMT is a tryptamine derivative studied for its neurological activity, including potential antidepressant and anxiolytic effects [1]. It acts as a **serotonin receptor agonist** with a complex pharmacological profile [3].

Table 2: Key Pharmacological Targets of 5-Bromo-DMT

Target	Interaction / Affinity (Ki)	Functional Activity (EC ₅₀ , E _{max})
5-HT~1A~ Receptor	16.9 nM [3]	Full Agonist (EC ₅₀ = 1,810 nM; E _{max} = 94%) [3]
5-HT~2A~ Receptor	138 nM [3]	Partial Agonist (EC ₅₀ = 77.7-3,090 nM; E _{max} = 34-100%) [3]
5-HT~2B~ Receptor	403 nM [3]	Information Missing
5-HT~2C~ Receptor	193 nM [3]	Information Missing
SERT (Serotonin Transporter)	971 nM [3]	Very Weak Reuptake Inhibitor (IC ₅₀ = 8,055 nM) [3]

Experimental Design Implications:

- **Receptor Screening:** Given its high affinity for the 5-HT~1A~ receptor, 5-Bromo-DMT is a useful research chemical for investigating pathways related to this target.
- **Low Hallucinogenic Potential:** Unlike its analogues 5-Fluoro-DMT and 5-Chloro-DMT, 5-Bromo-DMT **does not significantly induce the head-twitch response** in rodents, a behavioral proxy for psychedelic (5-HT~2A~-mediated) effects. This makes it a candidate for studying non-hallucinogenic psychoplastogenic and antidepressant compounds [3].

- **Functional Assays:** When designing functional assays (e.g., measuring cAMP accumulation or β -arrestin recruitment), be prepared for its profile as a high-potency full agonist at 5-HT_{1A} but a lower-potency partial agonist at 5-HT_{2A} [3].

Critical Safety and Regulatory Information

- **Handling:** The compound is classified with the GHS07 warning symbol and carries the signal word "Warning" [1].
- **Legal Status:** 5-Bromo-DMT is an unauthorized novel psychoactive substance in many jurisdictions. It is specifically listed as a **controlled drug in Singapore** and a **Class A drug in the UK** [3]. Researchers must ensure full compliance with all local, national, and institutional regulations before purchasing, possessing, or working with this compound.
- **Purpose:** All products displayed are for **non-medical purposes** such as industrial applications or scientific research and cannot be used for clinical diagnosis or treatment of humans or animals [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 17274-65-6 | CAS DataBase [chemicalbook.com]
2. 5-BROMO-N,N-DIMETHYLTRYPTAMINE | 17274-65-6 [chemicalbook.com]
3. 5-Bromo-DMT [en.wikipedia.org]

To cite this document: Smolecule. [Physical Form & Solubility of 5-Bromo-DMT]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b583216#5-bromo-dmt-solubility-dmf-dms0-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com